

Navigating the Disposal of CGS35066: A Guide to Safe Laboratory Practices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CGS35066

Cat. No.: B1263228

[Get Quote](#)

Absence of a specific disposal protocol for **CGS35066** necessitates a cautious approach grounded in established laboratory safety principles. This guide provides essential information on the handling and disposal of **CGS35066**, synthesized from its chemical properties and general best practices for laboratory chemical waste management. Researchers, scientists, and drug development professionals are strongly advised to consult with their institution's Environmental Health and Safety (EHS) department for site-specific procedures.

CGS35066 is an organophosphonate and a potent endothelin-converting enzyme (ECE) inhibitor.^[1] While a dedicated Safety Data Sheet (SDS) with explicit disposal instructions is not readily available in the public domain, its chemical nature calls for handling as a potentially hazardous substance. The following procedures are based on general guidelines for chemical waste disposal.

Key Chemical Properties of CGS35066

A summary of the key quantitative data for **CGS35066** is presented below to inform handling and disposal decisions.

Property	Value
Molecular Weight	349.28 g/mol [1] [2]
Molecular Formula	C ₁₆ H ₁₆ NO ₆ P [1] [2]
CAS Number	261619-50-5 [1]
Purity	≥98% [1]
Solubility	Soluble to 100 mM in 1 eq. NaOH [1]
Storage	Desiccate at room temperature [1] or -20°C [2]

General Protocol for the Disposal of CGS35066 Waste

This protocol outlines a generalized procedure for the safe disposal of **CGS35066** and associated materials. It is imperative to follow your institution's specific waste management policies.

1. Waste Identification and Segregation:

- Treat all **CGS35066**, whether in solid form, in solution, or as residue in containers, as hazardous chemical waste. [\[3\]](#)
- Segregate **CGS35066** waste from other waste streams. Do not mix it with non-hazardous waste or other chemical wastes unless explicitly permitted by your EHS department. [\[4\]](#)[\[5\]](#)
Incompatible chemicals, when mixed, can react violently or release hazardous gases. [\[4\]](#)

2. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling **CGS35066** waste, including a lab coat, safety goggles, and chemical-resistant gloves.

3. Preparing Solid Waste for Disposal:

- Unused or Excess **CGS35066**: Collect the solid powder in its original container or a compatible, well-sealed waste container.

- Contaminated Materials: Items such as weigh boats, pipette tips, and gloves that are contaminated with **CGS35066** should be placed in a designated, sealed plastic bag or container for solid chemical waste.

4. Preparing Liquid Waste for Disposal:

- Aqueous Solutions: Collect all aqueous solutions containing **CGS35066** in a dedicated, leak-proof, and clearly labeled hazardous waste container.
- Do Not Dispose Down the Drain: Chemical waste should not be disposed of via the sanitary sewer system.^{[3][5]}

5. Container Management:

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**CGS35066**" or " α -[(S)-(Phosphonomethyl)amino]-3-dibenzofuranpropanoic acid".^{[5][6]} The accumulation start date should also be clearly visible.
- Container Integrity: Use containers that are in good condition and compatible with the chemical. The original container is often a suitable choice.^[4] Ensure containers are kept closed except when adding waste.^[3]
- Storage: Store waste containers in a designated satellite accumulation area that is away from heat sources and direct sunlight.^{[4][5]}

6. Disposal of Empty Containers:

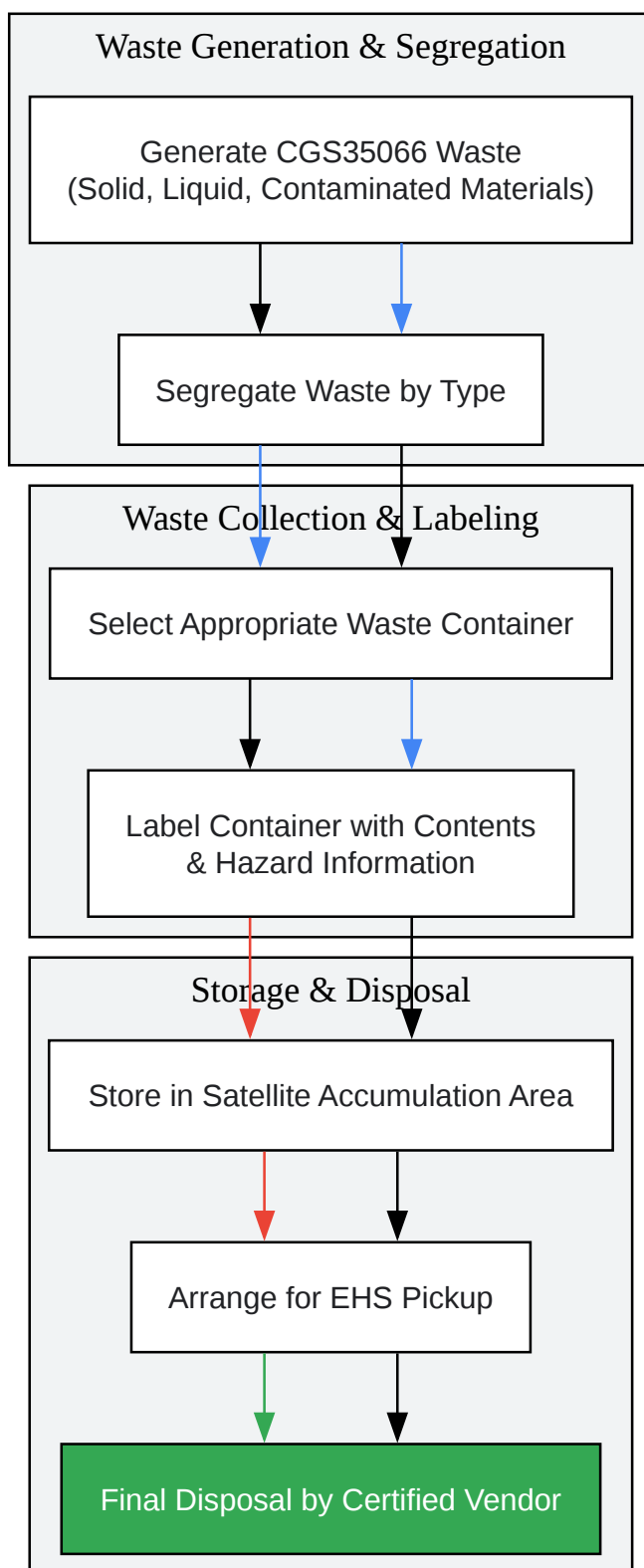
- An empty container that held **CGS35066** should be managed as hazardous waste unless triple-rinsed.^[3]
- The rinsate from cleaning the container must be collected and disposed of as hazardous liquid waste.^[3]

7. Final Disposal:

- Arrange for the pickup of the hazardous waste through your institution's EHS department or a certified hazardous waste disposal company.^{[3][5]}

Visualizing the Disposal Workflow

The following diagram illustrates a general workflow for the proper disposal of laboratory chemical waste, applicable to **CGS35066**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CGS 35066 | Other Proteases | Tocris Bioscience [tocris.com]
- 2. adooq.com [adooq.com]
- 3. vumc.org [vumc.org]
- 4. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 5. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 6. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
- To cite this document: BenchChem. [Navigating the Disposal of CGS35066: A Guide to Safe Laboratory Practices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1263228#cgs35066-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com